

Ala-Ala-Ala-Tyr-Gly-Gly-Phe-Met peptide stability and half-life

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Compound of Interest

Compound Name: *Ala-Ala-Ala-Tyr-Gly-Gly-Phe-Met*

Cat. No.: *B12397441*

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An In-depth Technical Guide on the Stability and Half-Life of [Met]-Enkephalin and its Analogs

Introduction

The peptide sequence specified, **Ala-Ala-Ala-Tyr-Gly-Gly-Phe-Met**, represents an N-terminally extended analog of the endogenous opioid peptide, [Met]-enkephalin (Tyr-Gly-Gly-Phe-Met). [Met]-enkephalin is a pentapeptide that plays a significant role in pain modulation and neurotransmission. However, its therapeutic potential is severely limited by its rapid degradation in biological systems. This guide provides a comprehensive overview of the stability and half-life of [Met]-enkephalin, the experimental methodologies used to assess its stability, and the enzymatic pathways responsible for its breakdown. Understanding these factors is critical for researchers and drug development professionals working on designing more stable and effective enkephalin-based therapeutics. The addition of the Ala-Ala-Ala sequence is a common strategy aimed at protecting the N-terminus from enzymatic degradation, potentially enhancing the peptide's stability and half-life.

Quantitative Data on [Met]-Enkephalin Stability

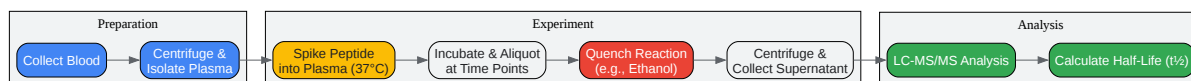
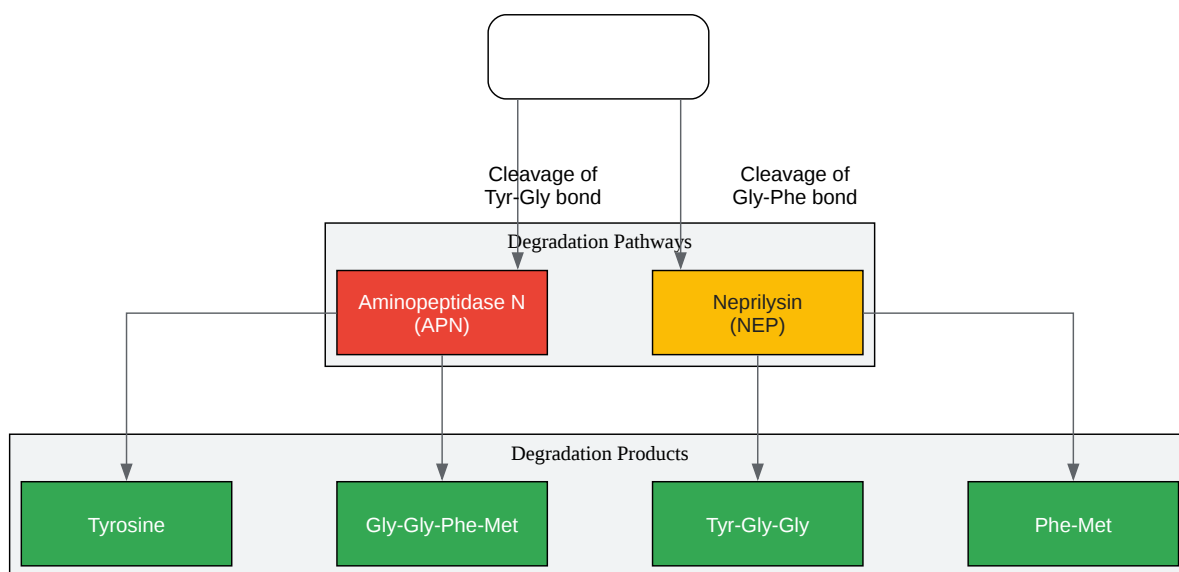
The stability of [Met]-enkephalin is highly dependent on the biological matrix and the presence of specific enzymes. The following table summarizes its half-life under various experimental conditions.

Biological Matrix	Half-Life ($t_{1/2}$)	Key Degrading Enzymes	Reference
Human Plasma	< 5 minutes	Aminopeptidases, Enkephalinase	
Rat Brain Homogenate	~20 minutes	Aminopeptidase N, Neprilysin (NEP)	
Cerebrospinal Fluid (CSF)	Significantly longer than in plasma	Lower enzymatic activity	
Whole Blood	2.5 minutes	Aminopeptidases	

Note: The N-terminal extension with three alanine residues (Ala-Ala-Ala) is designed to sterically hinder the approach of aminopeptidases, which are a primary route of degradation for enkephalins. This modification is expected to significantly increase the half-life of the peptide compared to the native [Met]-enkephalin, although specific quantitative data for this exact analog is not readily available in public literature.

Enzymatic Degradation Pathways

[Met]-enkephalin is primarily degraded by two main classes of enzymes: aminopeptidases that cleave the N-terminal Tyr-Gly bond, and enkephalinases (such as neprilysin) that cleave the Gly-Phe bond.



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